

# A Technical Overview of 2-Ethylhexanamide: Molecular Formula and Weight

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## Compound of Interest

Compound Name: 2-Ethylhexanamide

Cat. No.: B1203107

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This guide provides the fundamental molecular properties of **2-Ethylhexanamide**, a primary amide significant in various chemical and pharmaceutical research applications.<sup>[1]</sup>

## Molecular Identity

**2-Ethylhexanamide**, also known as Ethylbutylacetamide, is an organic compound with the chemical formula C<sub>8</sub>H<sub>17</sub>NO.<sup>[2]</sup> It is structurally derived from 2-ethylhexanoic acid and features a primary amide functional group attached to a branched alkyl chain.<sup>[1][2]</sup>

## Quantitative Molecular Data

The essential molecular data for **2-Ethylhexanamide** is summarized in the table below. This information is critical for stoichiometric calculations, analytical characterization, and chemical synthesis.

Property	Value	Unit
Molecular Formula	C <sub>8</sub> H <sub>17</sub> NO	-
Molecular Weight	143.23	g/mol
Exact Mass	143.131014166	Da

Data sourced from multiple chemical databases.<sup>[2][3][4]</sup>

## Chemical Structure

The structural arrangement of **2-Ethylhexanamide** is key to its chemical properties and applications. The molecule consists of an eight-carbon chain with an ethyl group at the second carbon, and a primary amide group.

Below is a logical representation of the connectivity of the atoms in **2-Ethylhexanamide**.

Caption: Ball-and-stick model of **2-Ethylhexanamide**'s atomic connectivity.

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## References

- 1. 2-Ethylhexanamide (CAS 4164-92-5)|RUO [benchchem.com]
- 2. Buy 2-Ethylhexanamide | 4164-92-5 [smolecule.com]
- 3. 2-Ethylhexanamide | lookchem [lookchem.com]
- 4. 2-Ethylhexanamide | C<sub>8</sub>H<sub>17</sub>NO | CID 20125 - PubChem [pubchem.ncbi.nlm.nih.gov]
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